

A Comprehensive Technical Guide to the Solubility of 3-Bromo-5-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzoic acid

Cat. No.: B116308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **3-Bromo-5-methoxybenzoic acid**, a compound of interest in organic synthesis and pharmaceutical research. Due to the limited availability of specific quantitative solubility data in public literature, this document outlines its general solubility profile based on available information and presents a detailed, standardized experimental protocol for its precise determination.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For a solid compound like **3-Bromo-5-methoxybenzoic acid**, solubility is crucial for:

- **Reaction Kinetics:** Ensuring reactants are in the same phase for efficient chemical reactions.
- **Purification:** Selecting appropriate solvents for crystallization and removal of impurities.
- **Formulation:** Developing suitable delivery systems for active pharmaceutical ingredients (APIs).

- Bioavailability: Affecting the absorption and distribution of a drug candidate in biological systems.

Solubility Profile of 3-Bromo-5-methoxybenzoic Acid

3-Bromo-5-methoxybenzoic acid is a white crystalline solid with a melting point in the range of 184-187°C. Its chemical structure, featuring a carboxylic acid group, a methoxy group, and a bromine atom on a benzene ring, governs its solubility behavior.

Based on available qualitative data, **3-Bromo-5-methoxybenzoic acid** exhibits the following solubility characteristics:

- Water: It is reported to be insoluble in water. The presence of the largely non-polar benzene ring and the bromine atom outweighs the hydrophilic contributions of the carboxylic acid and methoxy groups.
- Organic Solvents: It is soluble in organic solvents such as ethanol and chloroform. This is consistent with the "like dissolves like" principle, where the organic nature of the molecule allows for favorable interactions with non-polar and moderately polar organic solvents.

While precise quantitative data is not readily available in the literature, the solubility of the parent compound, benzoic acid, and its other substituted derivatives can offer some context. For instance, the solubility of benzoic acid in ethanol is significantly higher than in water and increases with temperature. It is reasonable to expect a similar trend for **3-Bromo-5-methoxybenzoic acid** in various organic solvents.

Quantitative Solubility Data

As specific experimental data for **3-Bromo-5-methoxybenzoic acid** is not publicly available, the following table is provided as a template for researchers to populate with their experimentally determined values. This structured format allows for easy comparison of solubility in different solvents and at various temperatures.

Solvent	Chemical Class	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)
Water	Polar Protic	25	Insoluble	Insoluble
Ethanol	Polar Protic	25	Soluble	Data to be determined
40	Data to be determined	Data to be determined		
60	Data to be determined	Data to be determined		
Chloroform	Non-polar	25	Soluble	Data to be determined
40	Data to be determined	Data to be determined		
60	Data to be determined	Data to be determined		
Acetone	Polar Aprotic	25	Data to be determined	Data to be determined
Ethyl Acetate	Polar Aprotic	25	Data to be determined	Data to be determined
Toluene	Non-polar	25	Data to be determined	Data to be determined

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid compound^{[1][2][3]}. The following protocol provides a detailed methodology for its implementation.

1. Materials and Equipment:

- **3-Bromo-5-methoxybenzoic acid** (pure solid)
- Selected solvents of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Bromo-5-methoxybenzoic acid** to a series of vials. The excess solid is crucial to ensure that a saturated solution is formed.
 - To each vial, add a known volume of a specific solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
 - Shake the vials for a sufficient period (e.g., 24-48 hours) to allow the system to reach equilibrium. It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After the equilibration period, cease shaking and allow the vials to stand undisturbed at the constant temperature for a few hours to allow the excess solid to settle.

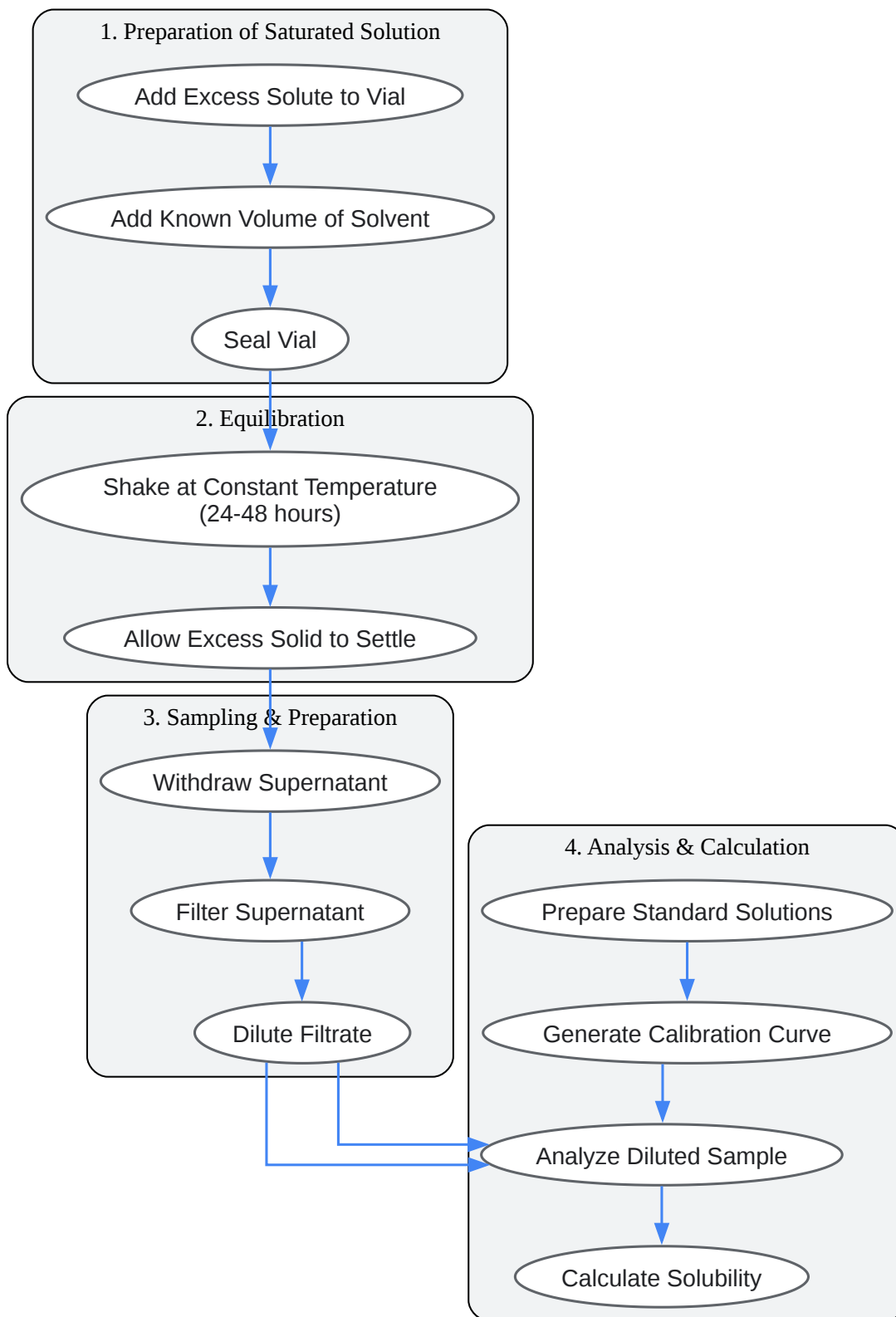
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter into a clean, dry vial to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **3-Bromo-5-methoxybenzoic acid** of known concentrations in the same solvent.
 - Generate a calibration curve by measuring the analytical response (e.g., absorbance for UV-Vis, peak area for HPLC) of the standard solutions.
 - Measure the analytical response of the diluted sample solution.
 - Use the calibration curve to determine the concentration of **3-Bromo-5-methoxybenzoic acid** in the diluted sample.
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of the compound in the chosen solvent at the specified temperature.

3. Data Reporting:

- Report the solubility in standard units such as grams per 100 mL (g/100 mL) and moles per liter (mol/L).
- Specify the temperature at which the solubility was determined.
- It is recommended to perform the experiment in triplicate and report the average solubility with the standard deviation.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow of the shake-flask method for determining the solubility of **3-Bromo-5-methoxybenzoic acid**.



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Caption: Workflow for solubility determination using the shake-flask method.

This comprehensive guide provides researchers with the foundational knowledge and practical methodology to understand and determine the solubility of **3-Bromo-5-methoxybenzoic acid**. Accurate solubility data is paramount for the successful application of this compound in research and development.

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